

# Starting materials for 4-(Diethylamino)but-2-enal synthesis

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## Compound of Interest

Compound Name: 4-(Diethylamino)but-2-enal

Cat. No.: B15411515

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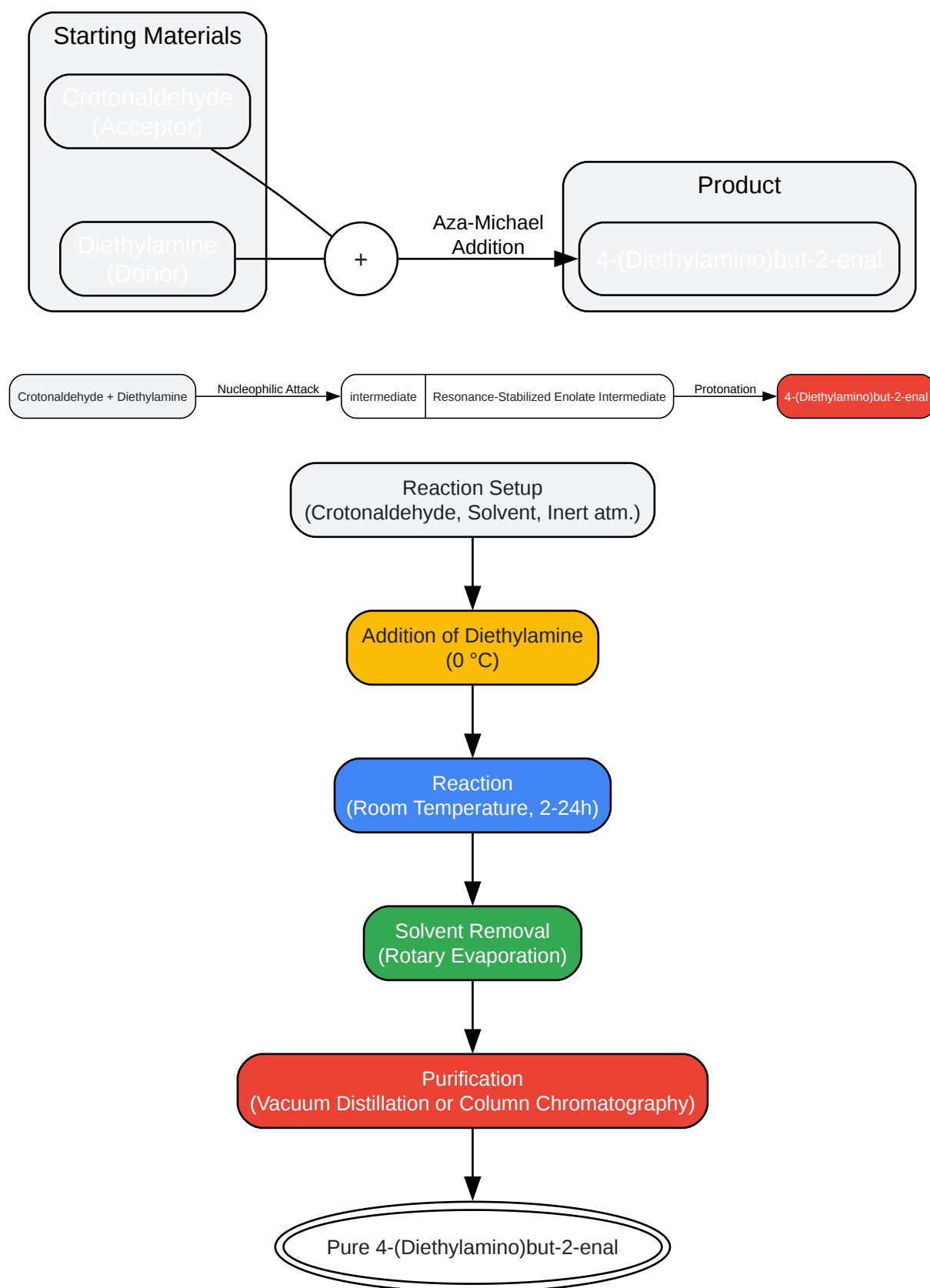
## Synthesis of 4-(Diethylamino)but-2-enal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the starting materials and synthetic route for the preparation of **4-(diethylamino)but-2-enal**, a valuable intermediate in organic synthesis. The primary and most direct method for its synthesis is the aza-Michael addition of diethylamine to crotonaldehyde. This document outlines the reaction mechanism, detailed experimental protocols, and relevant data.

### Synthetic Pathway: Aza-Michael Addition

The synthesis of **4-(diethylamino)but-2-enal** is achieved through a conjugate addition reaction, specifically an aza-Michael addition. In this reaction, the nucleophilic diethylamine attacks the  $\beta$ -carbon of the  $\alpha,\beta$ -unsaturated aldehyde, crotonaldehyde. This reaction is typically thermodynamically controlled, favoring the 1,4-addition product over the 1,2-addition product (imine formation).



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